

# N-methoxy-N,4-dimethylbenzamide: A Versatile Reagent in Modern Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	<i>N</i> -methoxy- <i>N</i> ,4-dimethylbenzamide
Cat. No.:	B051002

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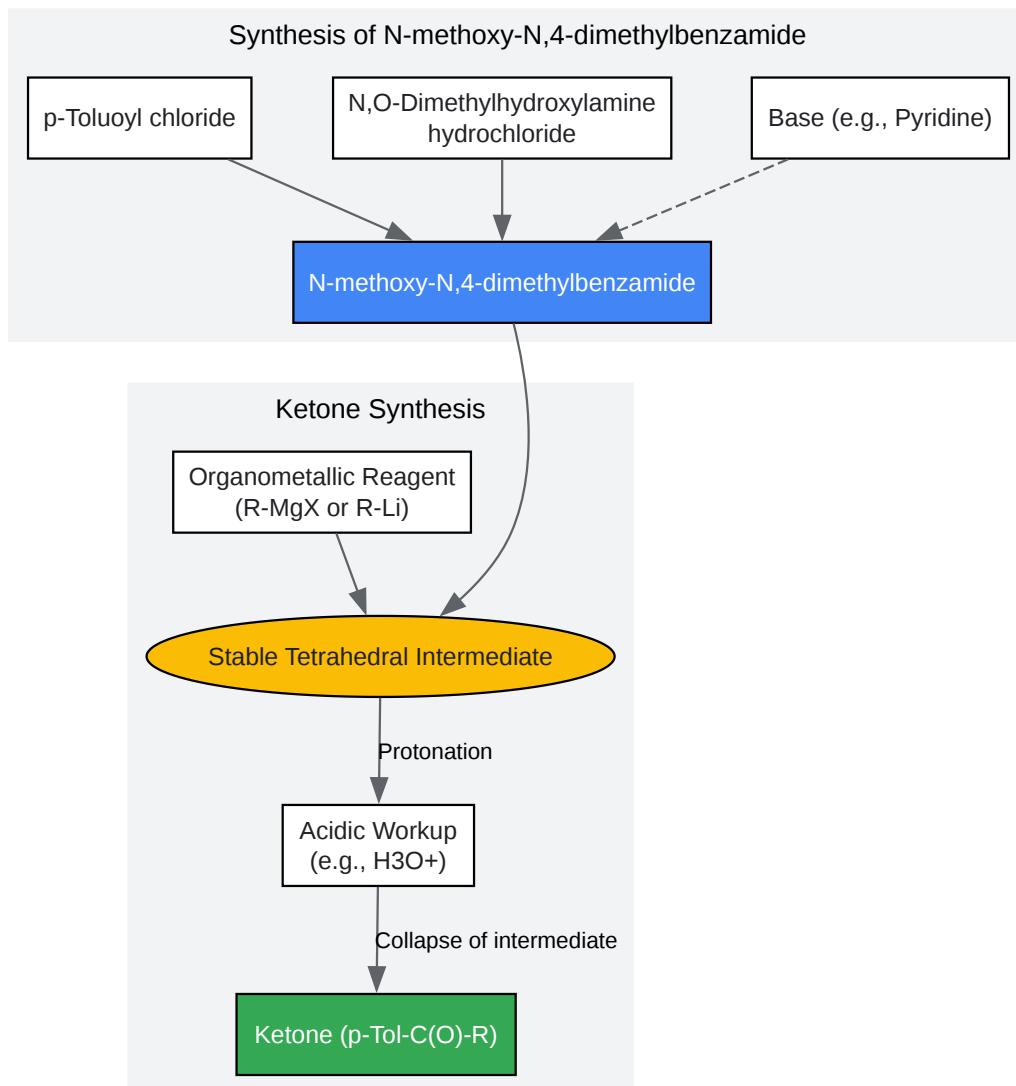
For researchers, scientists, and drug development professionals, **N-methoxy-N,4-dimethylbenzamide**, a member of the Weinreb amide family, stands out as a highly efficient and selective acylating agent. Its primary application lies in the synthesis of ketones through the reaction with organometallic reagents, offering a distinct advantage over traditional methods by preventing the over-addition that leads to tertiary alcohol byproducts. This guide provides a comparative overview of its synthesis, reactivity, and applications, supported by experimental data and protocols.

## Performance and Advantages in Ketone Synthesis

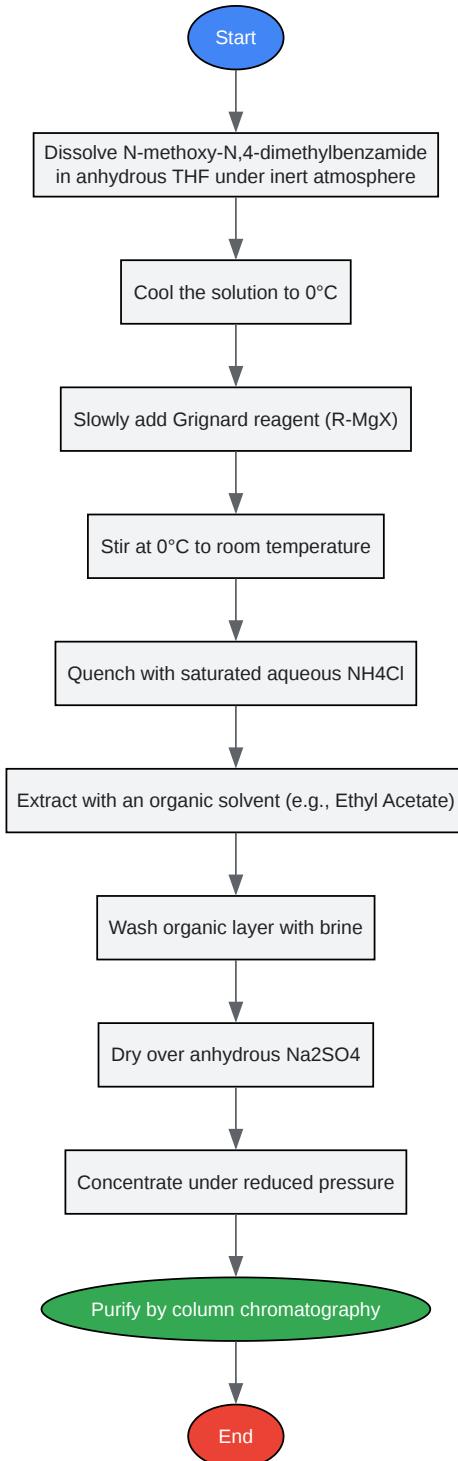
The key to the utility of **N-methoxy-N,4-dimethylbenzamide**, and Weinreb amides in general, is the stability of the tetrahedral intermediate formed upon nucleophilic attack by an organometallic reagent (e.g., Grignard or organolithium reagents). This intermediate is stabilized by chelation of the metal to both the methoxy and the newly formed alkoxide oxygen atoms. This chelated intermediate is stable at low temperatures and does not collapse to a ketone until acidic workup. This prevents the newly formed ketone from reacting further with the organometallic reagent, thus avoiding the formation of tertiary alcohols, a common side reaction with more reactive acylating agents like acid chlorides or esters.

The general workflow for this application is depicted below:

## General Workflow for Ketone Synthesis using N-methoxy-N,4-dimethylbenzamide



## Experimental Workflow for Ketone Synthesis

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)